

Navigating SKF-80723: A Technical Guide to Solubility and Experimental Use

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Compound of Interest

Compound Name: SKF-80723

Cat. No.: B15616607

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For Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for **SKF-80723**, a potent D1 dopamine receptor agonist. This resource provides in-depth troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experimental use, with a primary focus on solubility issues. Here, you will find structured data, detailed protocols, and visual aids to ensure the successful integration of **SKF-80723** into your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for making a stock solution of **SKF-80723**?

A1: For initial stock solutions, dimethyl sulfoxide (DMSO) is the recommended solvent due to the high solubility of **SKF-80723** in it. Ethanol is also a viable option, although the solubility is lower compared to DMSO.

Q2: I am observing precipitation when I dilute my **SKF-80723** DMSO stock solution into my aqueous cell culture medium. What should I do?

A2: This is a common issue due to the limited solubility of **SKF-80723** in aqueous solutions. To mitigate this, it is crucial to first dissolve **SKF-80723** in 100% DMSO to create a high-concentration stock solution. When preparing your working solution, dilute this stock into your cell culture medium with vigorous vortexing. Ensure the final concentration of DMSO in your culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity. It is also advisable to prepare fresh dilutions for each experiment.

Q3: How should I store my **SKF-80723** stock solution?

A3: **SKF-80723** stock solutions in DMSO or ethanol should be stored at -20°C. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q4: Is the aqueous solution of **SKF-80723** stable?

A4: Aqueous solutions of **SKF-80723** are not recommended for long-term storage. It is best practice to prepare fresh dilutions in your aqueous buffer or cell culture medium for each experiment and use them promptly. Storing aqueous solutions for more than a day is not advised due to potential degradation and precipitation.

Solubility Data

The solubility of **SKF-80723** in common laboratory solvents is summarized in the table below for easy reference.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	~20 mg/mL
Ethanol	~2 mg/mL
Phosphate-Buffered Saline (PBS, pH 7.2)	Sparingly soluble

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **SKF-80723** in DMSO

Materials:

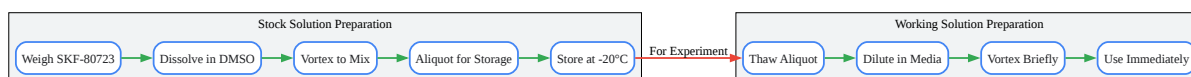
- **SKF-80723** hydrobromide (FW: 370.7 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Weigh out the desired amount of **SKF-80723** HBr powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.707 mg of **SKF-80723** HBr.
- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock, add 1 mL of DMSO to 3.707 mg of the compound.
- Vortex the tube vigorously until the compound is completely dissolved. Gentle warming (to no more than 37°C) can be applied if necessary to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C.

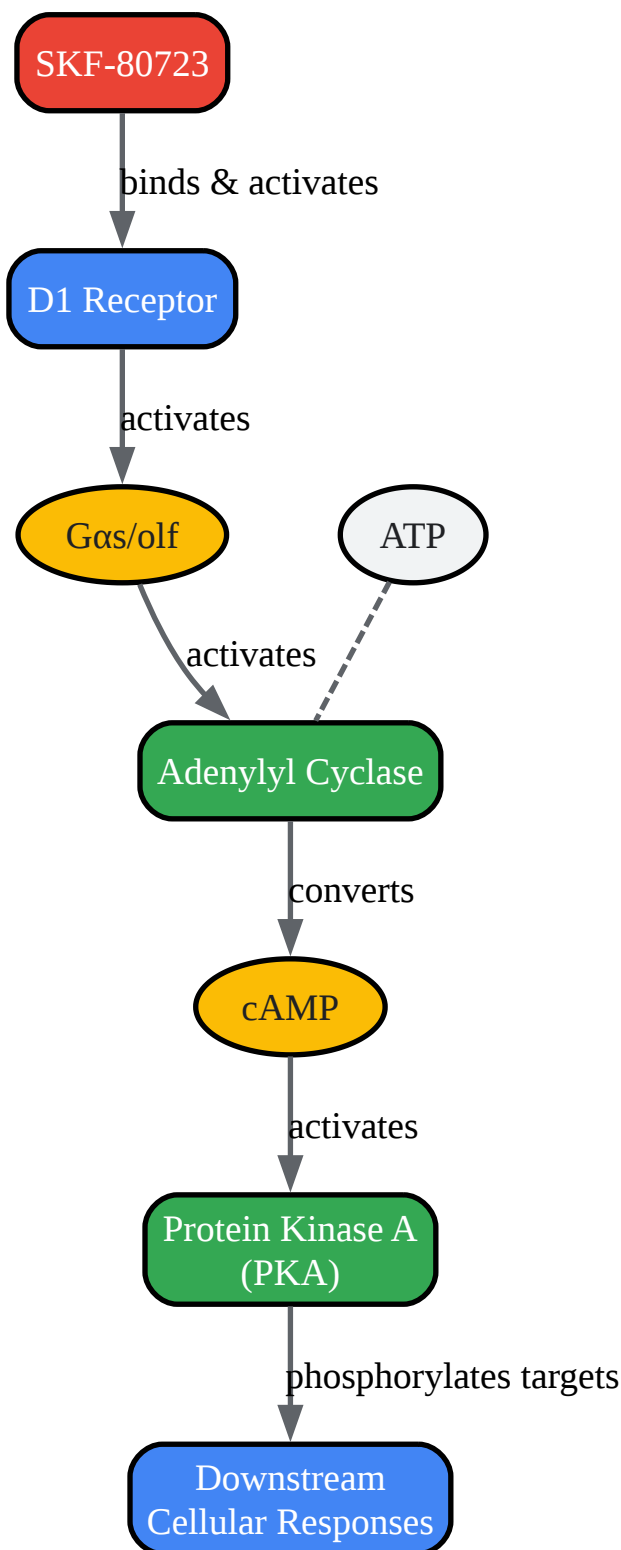
Visual Guides

To further aid in experimental design and understanding, the following diagrams illustrate a typical workflow for preparing **SKF-80723** working solutions and the canonical signaling pathway it activates.



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Workflow for preparing **SKF-80723** solutions.



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Canonical D1 receptor signaling pathway.

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